

Unveiling Methyl Eichlerianate: A Technical Guide to Its Natural Sourcing and Isolation

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Compound of Interest		
Compound Name:	Methyl eichlerianate	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Methyl eichlerianate**, a naturally occurring triterpenoid. The document details its primary botanical sources, comprehensive experimental protocols for its isolation and purification, and available quantitative and spectroscopic data. This guide is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Natural Source of Methyl Eichlerianate

Methyl eichlerianate is the methyl ester of eichlerianic acid, a dammarane-type triterpenoid. Eichlerianic acid has been successfully isolated from plants belonging to the Meliaceae family, indicating that these are the primary natural sources of **Methyl eichlerianate**, which may be present endogenously or can be derived from the acid during extraction with methanol.

Key botanical sources identified in the literature include:

Genus Dysoxylum: Specifically, Dysoxylum lenticellatum. [1]* Genus Aglaia: Including species such as Aglaia silvestris. [2] These genera are known for producing a rich diversity of bioactive triterpenoids. [3][4][5]The isolation of eichlerianic acid and its derivatives is a key area of phytochemical investigation within this plant family. [2][3]

Physicochemical and Spectroscopic Data



Below is a summary of the key physicochemical and spectroscopic properties of **Methyl** eichlerianate and its parent compound, eichlerianic acid.

Table 1: Physicochemical Properties

Property	Value (Eichlerianic Acid)	Reference
Molecular Formula	С30Н50О4	[3]
Molecular Weight	474.72 g/mol	[3]
Stereochemistry	(20S,24S) configuration	[2][3]
Hydrogen Bond Donors	2	[3]
Hydrogen Bond Acceptors	4	[3]

Table 2: Spectroscopic Data for Eichlerianic Acid



Spectroscopy Type	Key Data Points	Reference
¹ H NMR	Signals for seven tertiary methyl groups (δ 0.8-1.3), ten methylene groups, four methine groups, and a characteristic oxymethine proton at δ 3.63 (H-24), which appears as a double doublet with coupling constants of 5.5 and 9.8 Hz.	[3]
¹³ C NMR	Data is used to confirm the (20R,24S) stereochemistry of isoeichlerianic acid by comparison with analogous epoxydammaranes, highlighting the importance of this technique in stereochemical elucidation.	[2]
Mass Spectrometry	High-resolution mass spectrometry provides a precise exact mass of 474.37091007 Da, which is crucial for molecular formula confirmation.	[3]

Experimental Protocols: Isolation and Purification

The following section details a generalized experimental workflow for the isolation of eichlerianic acid from its natural sources. **Methyl eichlerianate** can be obtained through the esterification of the purified eichlerianic acid or may be formed during the extraction process if methanol is used as the solvent.

Extraction



- Plant Material Preparation: The air-dried and powdered plant material (e.g., stem bark of Dysoxylum lenticellatum) is subjected to extraction.
- Solvent Extraction: Maceration is performed with a suitable organic solvent. To obtain
 eichlerianic acid, solvents such as ethyl acetate or a mixture of petrol and ethyl acetate are
 commonly used. If the target is **Methyl eichlerianate** directly, extraction with methanol can
 facilitate the esterification of the native acid.
- Concentration: The resulting crude extract is concentrated under reduced pressure using a rotary evaporator to yield a viscous residue.

Chromatographic Separation and Purification

- Initial Fractionation: The crude extract is typically subjected to column chromatography over silica gel. A gradient elution system with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and methanol mixtures) is employed to separate the extract into fractions of varying polarity.
- Fine Purification: Fractions containing the target compound, as identified by Thin Layer Chromatography (TLC), are further purified using advanced chromatographic techniques. This may involve repeated column chromatography on silica gel or Sephadex LH-20.
- High-Performance Liquid Chromatography (HPLC): Final purification to achieve high purity is
 often accomplished using preparative or semi-preparative HPLC with a suitable column (e.g.,
 C18) and mobile phase.

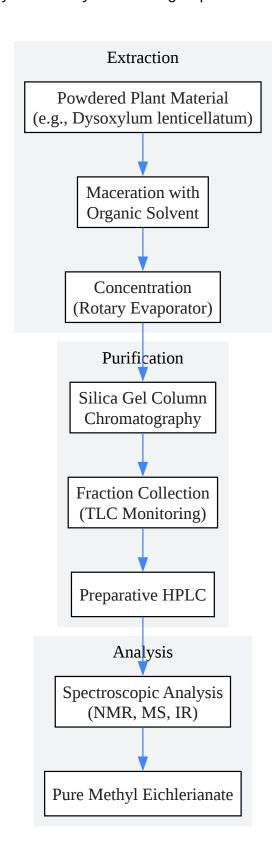
Structural Elucidation

The structure of the purified compound is confirmed using a combination of spectroscopic methods, including:

- Nuclear Magnetic Resonance (NMR): 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR spectroscopy are essential for determining the carbon skeleton and the relative stereochemistry.
- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition.



• Infrared (IR) Spectroscopy: To identify functional groups such as hydroxyls and carbonyls.



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Isolation Workflow for **Methyl Eichlerianate**.

Biological Activity and Potential Applications

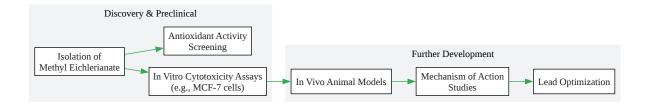
Eichlerianic acid and related triterpenoids from the Meliaceae family have demonstrated a range of biological activities, suggesting potential therapeutic applications for **Methyl** eichlerianate.

Table 3: Reported Biological Activities of Eichlerianic Acid

Activity Type	Description	Reference
Cytotoxicity	Shows cytotoxic effects against various cancer cell lines, including MCF-7 breast cancer cells.	[3]
Antioxidant	Exhibits strong antioxidant properties, which could be beneficial in combating oxidative stress.	[3]
Ichthyotoxicity	Demonstrated ichthyotoxicity against zebrafish (Danio rerio), indicating potent biological activity.	[2]

The cytotoxic properties of eichlerianic acid suggest that **Methyl eichlerianate** could be a valuable lead compound in the development of novel anticancer agents. The workflow for investigating such potential is outlined below.





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Drug Discovery Pathway for **Methyl Eichlerianate**.

This guide provides a foundational understanding of **Methyl eichlerianate**, from its natural origins to its potential for therapeutic development. Further research into its specific biological mechanisms is warranted to fully elucidate its pharmacological potential.

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